

Physical and chemical properties of Vat Brown 1 powder

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Compound of Interest

Compound Name: *Vat Brown 1*

Cat. No.: *B15555084*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Vat Brown 1** Powder

Introduction

Vat Brown 1, also known by its Colour Index name C.I. 70800, is a complex anthraquinone dye.[1][2] It is a member of the vat dye class, which are characterized by their application method involving a reduction (vatting) step to a water-soluble leuco form, followed by oxidation back to the insoluble pigment within the substrate's fibers. This process imparts high color fastness, making it suitable for dyeing cellulosic fibers like cotton, hemp, and viscose.[3][4][5] This technical guide provides a comprehensive overview of the physical and chemical properties of **Vat Brown 1** powder, its synthesis, application protocols, and relevant analytical methodologies, intended for researchers, scientists, and professionals in drug development and materials science.

Physical and Chemical Properties

Vat Brown 1 is a fine, dark brown to black crystalline powder with a slight odor.[6] Its core structure is a carbazole derivative of anthraquinone.[7] The compound is known for its stability and insolubility in water and many common organic solvents under normal conditions.[3][5][8]

Data Presentation: Core Properties

Property	Value	Source(s)
CAS Number	2475-33-4	[1][4][5][6][9]
Molecular Formula	C42H18N2O6	[1][3][4][5][6][8][9]
Molecular Weight	646.60 g/mol	[1][3][4][6]
Appearance	Fine, dark brown to black crystalline powder.[6] Red light brown shade.[3][4]	[3][4][6]
Solubility	Insoluble in water and cold xylene.[3][4][5][8] Slightly soluble in hot tetralin and hot xylene.[3][4][5][8]	[3][4][5][8]
Behavior in H2SO4	Forms a greenish-gray or Copenhagen green solution in concentrated sulfuric acid, with a brown precipitate upon dilution.[2][3][4][5][8]	[2][3][4][5][8]
Leuco Form Color	The alkaline-reduced (leuco) form is yellow-brown.[2][4] The acid-reduced form is dark olive.[2][4]	[2][4]

Experimental Protocols

Synthesis of Vat Brown 1

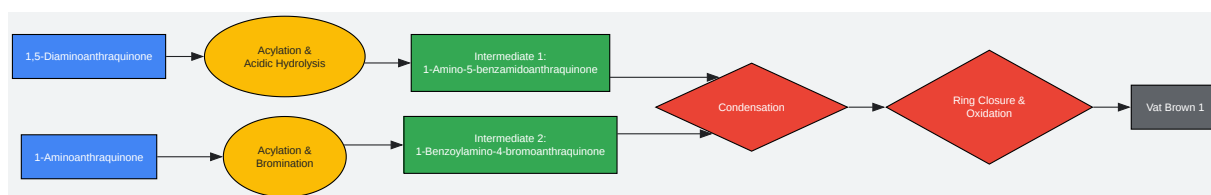
The manufacturing process for **Vat Brown 1** is a multi-step chemical synthesis that involves the condensation of two key anthraquinone intermediates.[6][7] The overall yield for this seven-step process is estimated to be around 19%, highlighting its complexity.[7]

A common synthetic pathway involves:

- Preparation of Intermediate 1 (1-amino-5-benzamidoanthraquinone): This intermediate is prepared from 1,5-diaminoanthraquinone through a process of acylation followed by acidic

hydrolysis.[10][11]

- Preparation of Intermediate 2 (1-benzoylamino-4-bromoanthraquinone): This is synthesized from 1-aminoanthraquinone via acylation and subsequent bromination.[10][11]
- Condensation: The two primary intermediates are condensed together in an organic solvent, often in the presence of a copper catalyst and an acid-binding agent.[6][7][11]
- Carbazolation (Ring Closure): The resulting condensate undergoes a ring-closing reaction, typically carried out in pyridine with aluminum chloride or sulfuric acid, to form the carbazole structure.[7][10][11]
- Oxidation: An oxidation step is performed to yield the final **Vat Brown 1** pigment.[10][11]



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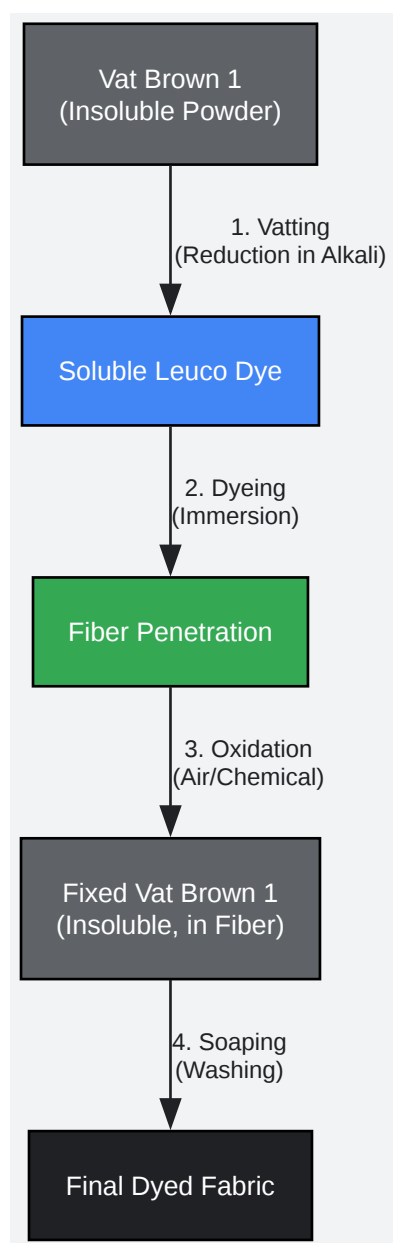
Caption: Synthesis pathway of **Vat Brown 1**.

Vat Dyeing Protocol

The application of **Vat Brown 1** to textiles follows the characteristic vat dyeing process. The insoluble dye is converted into a soluble form that can penetrate the fibers, and is then reverted to its insoluble form.

- Vatting: The insoluble **Vat Brown 1** powder is reduced to its soluble leuco form. This is typically achieved using a reducing agent like sodium hydrosulfite in an alkaline solution (e.g., caustic soda).

- **Dyeing:** The textile material is immersed in the dyebath containing the soluble leuco dye, allowing it to penetrate the fibers. For cotton products, a reduction temperature of 40-50°C for 10-15 minutes is often used.[3]
- **Oxidation:** The textile is removed from the dyebath and the leuco dye is oxidized back to the insoluble parent pigment. This can be done by exposure to air or by using chemical oxidizing agents like hydrogen peroxide or sodium perborate.
- **Soaping:** The dyed fabric is washed with a hot soap or detergent solution to remove any loose surface dye and to stabilize the color.



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Caption: General workflow for applying **Vat Brown 1** dye.

Analytical Methodologies

The characterization of **Vat Brown 1** and its degradation products often requires sophisticated analytical techniques.

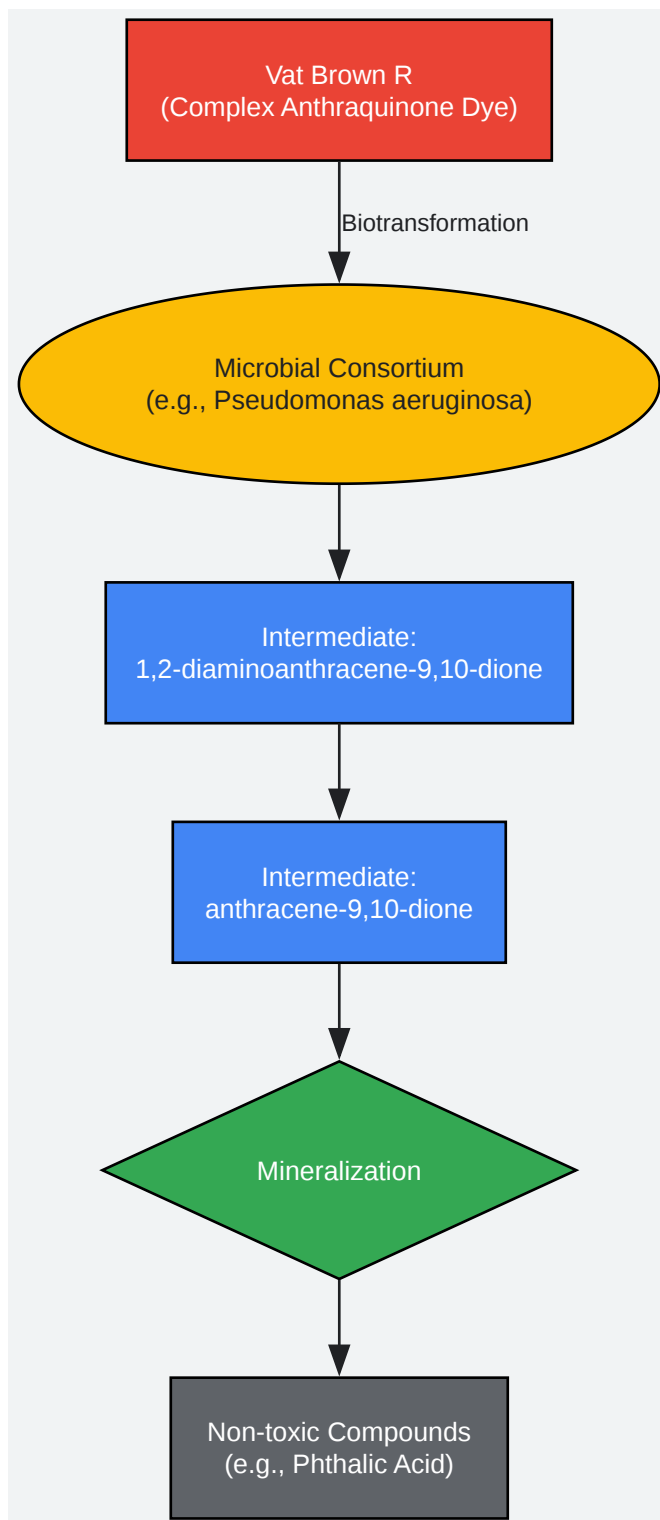
- **UV-Visible Spectroscopy (UV-Vis):** This technique is used to monitor the decolorization and degradation of the dye. The absorption spectra of **Vat Brown 1** show characteristic peaks in the visible region, which are attributed to its anthraquinone and carbonyl groups.^{[12][13]} During degradation, a decrease in absorbance and a shift of the absorption band from the visible to the UV region indicates the breakdown of the larger dye molecules.^[13]
- **Fourier-Transform Infrared Spectroscopy (FT-IR):** FT-IR is employed to identify functional groups and confirm the degradation of the dye's structure.^[14] The disappearance or shifting of peaks corresponding to aromatic rings and carbonyl groups after treatment can confirm the breakdown of the molecule.^{[14][15]}
- **High-Performance Liquid Chromatography (HPLC):** HPLC is a powerful tool for separating and quantifying the dye and its by-products, making it essential for assessing purity and studying degradation kinetics.
- **Mass Spectrometry (MS):** Coupled with techniques like LC, MS is used to identify the molecular weight of intermediate and final degradation products, helping to elucidate the degradation pathway.

Biodegradation Pathway

While specific signaling pathways in a drug development context are not documented for **Vat Brown 1**, studies on its environmental fate have proposed biodegradation pathways. Research on a similar dye, Vat Brown R, suggests that microbial consortia can break it down into less toxic compounds.

The proposed pathway involves biotransformation into intermediates like 1,2-diaminoanthracene-9,10-dione and anthracene-9,10-dione, which are then mineralized into

non-toxic compounds such as phthalic acid.



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Caption: Proposed biodegradation pathway for Vat Brown R.

Applications and Relevance in Research

Vat Brown 1 is primarily used in the textile industry for dyeing cotton, hemp, silk, and viscose fibers.[3][4][5] It is valued for its good uniformity and affinity for cotton.[5] It is also used in polyester/cotton blended fabrics.[3][5]

For researchers, **Vat Brown 1** serves as a model compound for studying:

- **Complex Organic Synthesis:** Its intricate manufacturing process is a case study in industrial organic chemistry.[7]
- **Environmental Science:** Its persistence and the methods for its degradation (both electrochemical and biological) are areas of active research.[12][14]
- **Analytical Chemistry:** The identification and quantification of such complex molecules in various matrices pose analytical challenges.[16]

While not a pharmaceutical agent, its classification as a fluorescent dye suggests potential applications in labeling and chemical stain analysis.[17] The broader field of vat photopolymerization is also being explored for advanced drug delivery and the fabrication of medical devices, although this is not a direct application of **Vat Brown 1** itself.[18][19][20]

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